Application Note: Analytical Characterization of 3-Ethoxy-4-methoxyphenylacetonitrile

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Compound of Interest

Compound Name:	*3-Ethoxy-4-methoxyphenylacetonitrile*
CAS No.:	*103796-99-2*
Cat. No.:	*B012646*

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Abstract

This application note provides a comprehensive analytical framework for the characterization of **3-Ethoxy-4-methoxyphenylacetonitrile** (CAS: 103796-99-2), a critical intermediate in the synthesis of phosphodiesterase 4 (PDE4) inhibitors, specifically Apremilast. We detail a multi-modal approach combining spectroscopic structural confirmation (NMR, FTIR, MS) with quantitative purity profiling (HPLC-UV). This guide is designed for pharmaceutical development scientists requiring robust, self-validating protocols for raw material qualification and intermediate release testing.

Introduction & Synthetic Context

3-Ethoxy-4-methoxyphenylacetonitrile is a pivotal building block in the convergent synthesis of Apremilast. It serves as the precursor to the chiral amine moiety, typically converted via sulfone addition and subsequent reduction.

Critical Quality Attributes (CQAs)

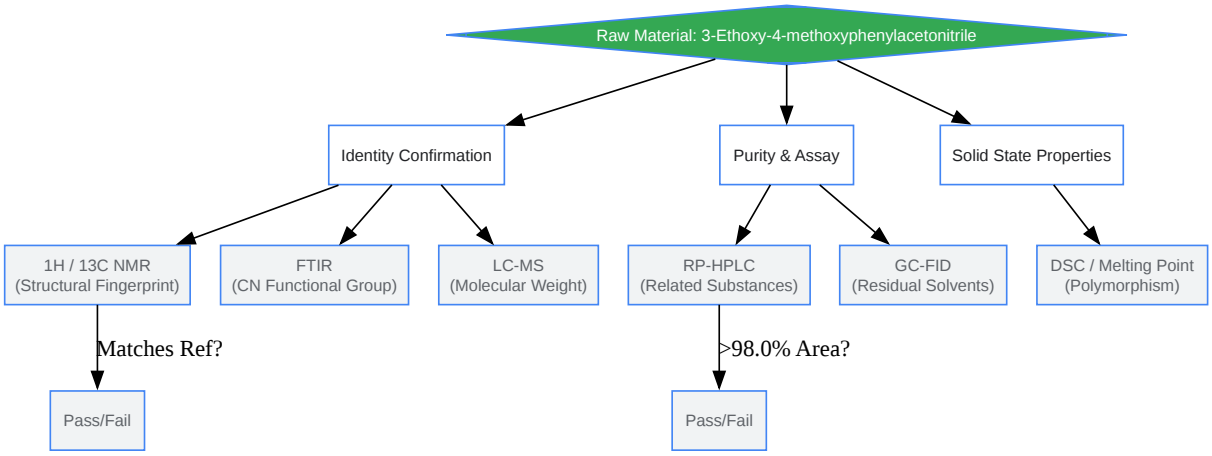
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In a GMP environment, the purity of this nitrile directly impacts the enantiomeric excess (ee) and yield of the downstream amine. Key impurities to monitor include:

- 3-Ethoxy-4-methoxybenzaldehyde: Precursor carryover.[1]
- 3-Ethoxy-4-methoxybenzoic acid: Hydrolysis product (formed upon moisture exposure).
- Regioisomers: Isomeric impurities from non-selective alkylation steps.

Characterization Workflow

The following decision tree outlines the logical flow for full material characterization:



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Figure 1: Analytical workflow for the qualification of substituted phenylacetonitrile intermediates.

Structural Characterization (Identity)[1][2][3]

Nuclear Magnetic Resonance (NMR)

NMR is the primary technique for structural elucidation. The molecule possesses distinct aliphatic and aromatic regions.

Experimental Parameters:

- Solvent:

  (Preferred for resolution) or DMSO-

  (if solubility is an issue).

- Frequency: 400 MHz or higher.

- Internal Standard: TMS (0.00 ppm).

Predicted

NMR Data (

, 400 MHz):

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Position	Shift (, ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
Ar-H	6.80 – 6.95	Multiplet	3H	Aromatic Ring	ABX system characteristic of 1,3,4-substitution.
-OCH_2-	4.10	Quartet (Hz)	2H	Ethoxy Methylene	Deshielded by oxygen; coupled to methyl.
-OCH_3	3.86	Singlet	3H	Methoxy	Strong singlet, typical for aryl methyl ethers.
-CH_2-CN	3.68	Singlet	2H	Benzylic Methylene	Distinctive singlet; shift is unique to acetonitriles.
-CH_3	1.48	Triplet (Hz)	3H	Ethoxy Methyl	Classic triplet upfield.

Expert Insight: The benzylic methylene peak at ~3.68 ppm is the critical diagnostic signal. If this peak splits or shifts significantly, suspect hydrolysis to the amide or acid.

Fourier Transform Infrared Spectroscopy (FTIR)

FTIR provides a rapid "fingerprint" identification, particularly useful for verifying the nitrile group.

- Nitrile Stretch ( ): Sharp, medium intensity band at 2240–2250 cm^{-1}.

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- Ether Stretch (

  ): Strong bands at 1260 cm^{-1} and 1025 cm^{-1}.

- Aromatic

  : 1510 cm^{-1} and 1590 cm^{-1}.

Mass Spectrometry (LC-MS)

- Ionization: Electrospray Ionization (ESI) in Positive Mode.
- Molecular Ion:

  .

- Adducts: Common sodium adduct

  may be observed.

Quantitative Purity Profiling (HPLC Protocol)

This protocol utilizes Reverse-Phase HPLC (RP-HPLC) to separate the main peak from potential synthetic byproducts (aldehydes, acids).

Method Parameters[1][2][4][5][6]

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Parameter	Condition
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), ,
Mobile Phase A	0.1% Phosphoric Acid in Water (pH ~2.5)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Detection	UV at 230 nm (Maximize aromatic absorption) and 210 nm
Column Temp	30°C
Injection Vol	10
Run Time	20 minutes

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	90	10	Equilibration
12.0	10	90	Linear Gradient
15.0	10	90	Wash
15.1	90	10	Return to Initial
20.0	90	10	Re-equilibration

Sample Preparation Protocol

- Diluent: 50:50 Water:Acetonitrile.
- Stock Solution: Weigh 25 mg of sample into a 25 mL volumetric flask. Dissolve in 10 mL Acetonitrile, sonicate for 5 mins, dilute to volume with water. (Conc: 1.0 mg/mL).

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- Filtration: Filter through a 0.22

  PTFE filter into an HPLC vial.

System Suitability Criteria (Self-Validating)

- Tailing Factor:

  .

- Theoretical Plates:

  .

- RSD (Area):

  for 5 replicate injections.

Solid-State Characterization

Understanding the physical form is crucial for handling and stability.

- Melting Point: The pure compound is a solid with a melting point range of 60–63°C. A broad range indicates impurity or solvent entrapment.
- DSC (Differential Scanning Calorimetry): Run at 10°C/min. Look for a sharp endotherm at the melting onset. No exotherms should be present below 150°C (indicates thermal stability).

References

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